

Essential Safety and Handling Guide for N-Nitroso-N-ethylurethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitrosoethylurethane

Cat. No.: B1206499

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Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling N-Nitroso-N-ethylurethane (also known as N-ethyl-N-nitrosourea or ENU). Strict adherence to these guidelines is critical due to the significant health risks associated with this compound.

Core Hazards and Safety Summary

N-Nitroso-N-ethylurethane is a potent carcinogen, mutagen, and teratogen and must be handled with extreme caution.^[1] It is toxic if swallowed and harmful in contact with skin or if inhaled. All contact should be minimized to the lowest possible level, as there may be no safe exposure level.^[1] The compound is a light yellow powder or yellow-pink crystal and is sensitive to moisture and light.^[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is paramount to ensure user safety. The following table summarizes the required protective equipment.

PPE Category	Specification	Rationale
Hand Protection	Impervious gloves such as Nitrile or Natural Rubber are recommended.[1] Always inspect gloves for defects before use and wash hands before and after.[2]	To prevent skin contact, which can be harmful.
Body Protection	A disposable, solid protective clothing material such as Tyvek® is recommended.[1] A lab coat should be worn over personal clothing.	To protect the skin from contamination. Contaminated clothing should be removed immediately.[3]
Eye and Face Protection	Use safety glasses with side shields or goggles that are tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [2] A face shield may be necessary for splash-prone activities.	To protect against splashes and dust.
Respiratory Protection	Work should be conducted in a chemical fume hood. If there is a risk of inhalation, a NIOSH-approved air-purifying respirator with an N95 filter or a powered-air purifying respirator should be used.[1] A full-face respirator offers more protection.[1]	To prevent inhalation of the powdered compound, which is a primary route of exposure.[1]

Operational and Handling Plan

A designated and clearly marked area should be established for handling N-Nitroso-N-ethylurethane.[1]

Preparation and Handling:

- **Work Area:** Always handle N-Nitroso-N-ethylurethane within a certified chemical fume hood or a Class I, Type B biological safety hood to minimize inhalation exposure.[1]
- **Avoid Dust:** Do not dry sweep the compound.[1] Handle it carefully to avoid generating dust.
- **Personal Hygiene:** Wash hands thoroughly after handling, and before eating, drinking, smoking, or using the toilet.[1] Contaminated clothing must be removed immediately.[3]

Spill Response:

- **Evacuate:** Immediately evacuate and secure the area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Cleanup:** For small spills, moisten the spilled material with 5% acetic acid before carefully transferring it to a sealed, labeled container for disposal.[1][4] Use absorbent paper dampened with 5% acetic acid to clean the area.[4] Do not use a standard shop vacuum; a HEPA-filter vacuum is required for cleanup.[1]
- **Decontaminate:** Wash the contaminated surface with 5% acetic acid, followed by a soap and water solution.[4]

Disposal Plan

N-Nitroso-N-ethylurethane and any contaminated materials must be treated as hazardous waste.

- **Waste Collection:** All contaminated materials, including gloves, disposable lab coats, and spill cleanup materials, should be collected in a sealed, clearly labeled, vapor-tight plastic bag for disposal.[4]
- **Decontamination of Wastes:** An improved procedure for the chemical decontamination of N-nitroso compounds involves treatment with aluminum:nickel alloy powder in a basic solution. This method has been shown to achieve at least 99.98% destruction.

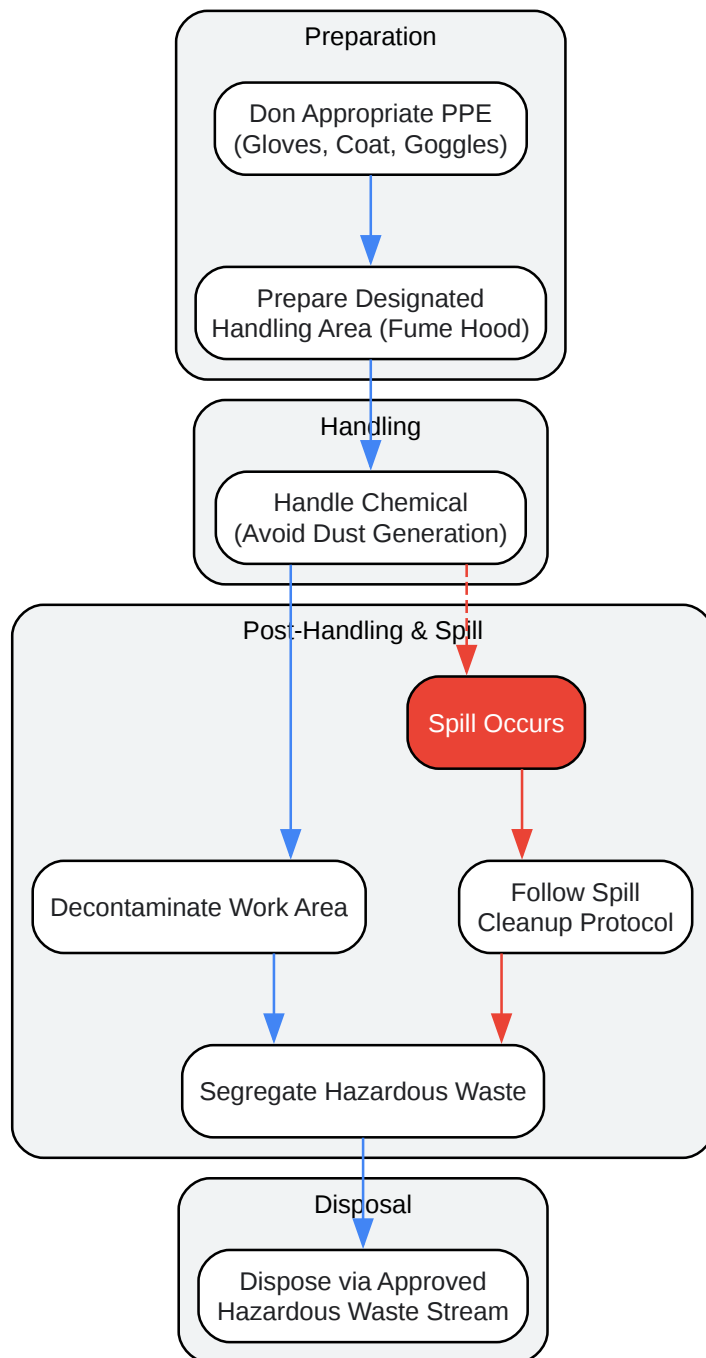
- Regulatory Compliance: Contact your institution's environmental health and safety office, the state Department of Environmental Protection (DEP), or the regional Environmental Protection Agency (EPA) for specific disposal recommendations.[1]

Emergency First Aid

- Inhalation: Move the person to fresh air immediately. If breathing has stopped, begin rescue breathing. Seek prompt medical attention.[1][4]
- Skin Contact: Immediately remove all contaminated clothing.[3] Wash the affected skin with large amounts of water.[1]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids.[1] Remove contact lenses if present. Seek medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, give one or two glasses of water to dilute the chemical and seek immediate medical attention.[4]

Workflow for Safe Handling of N-Nitroso-N-ethylurethane

Safe Handling Workflow for N-Nitroso-N-ethylurethane

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Caption: Workflow for the safe handling of N-Nitroso-N-ethylurethane.

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References

- 1. nj.gov [nj.gov]
- 2. echemi.com [echemi.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. N-NITROSO-N-ETHYLUREA | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for N-Nitroso-N-ethylurethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206499#personal-protective-equipment-for-handling-nitrosoethylurethane]

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